

Application Notes and Protocols for Org 274179-0 in Cell Culture Experiments

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Compound of Interest

Compound Name: Org 274179-0

Cat. No.: B15606181

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Introduction

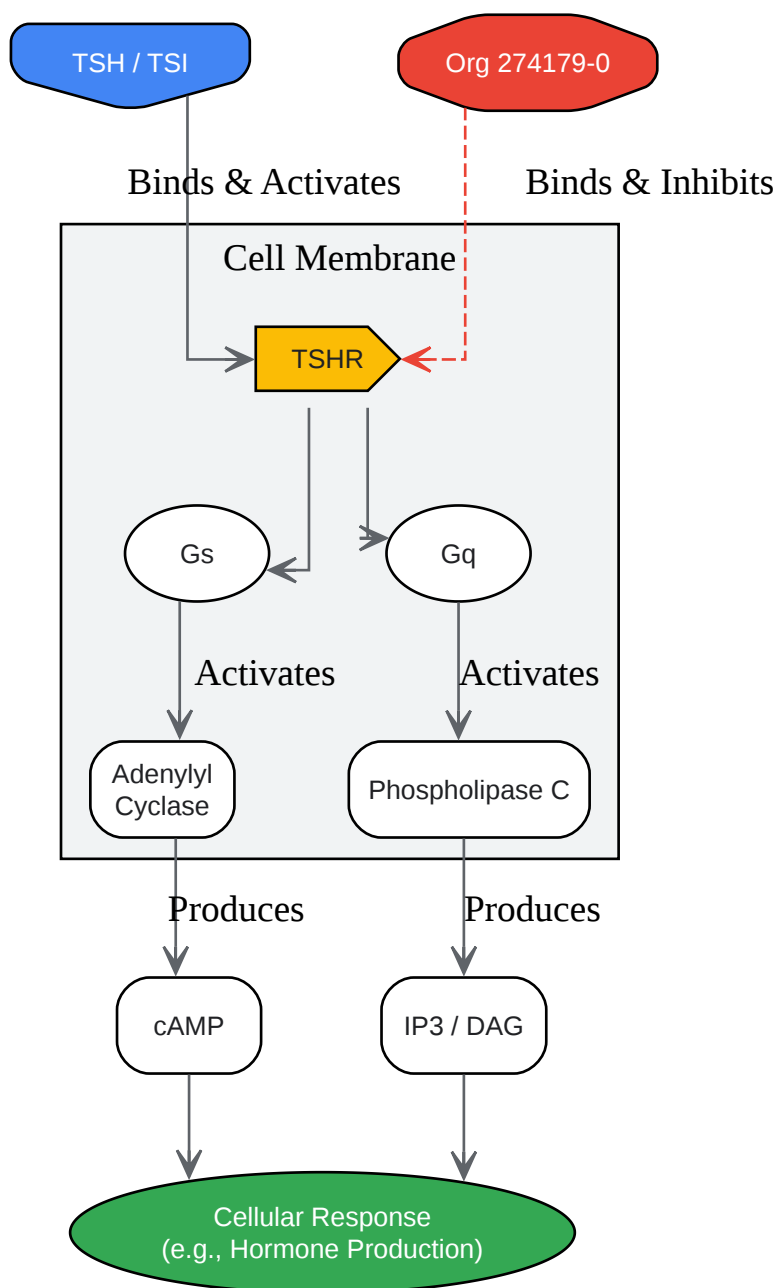
Org 274179-0 is a potent, small-molecule allosteric antagonist of the thyroid-stimulating hormone receptor (TSHR).^{[1][2][3][4][5]} It functions as an inverse agonist, effectively inhibiting both basal and stimulated TSHR activity.^{[6][7]} This compound is a valuable tool for studying the pathophysiology of Graves' disease and Graves' ophthalmopathy, as it blocks the action of TSH and thyroid-stimulating immunoglobulins (TSIs).^{[7][8]} These application notes provide detailed protocols for the preparation and use of **Org 274179-0** in cell culture experiments.

Chemical Properties

Property	Value	Reference
CAS Number	1421683-12-6	^{[1][5][9]}
Molecular Formula	C28H27F3N2O2	^{[5][9]}
Molecular Weight	480.5 g/mol	^[5]
Purity	≥98%	^[5]
Appearance	Solid	^{[4][5]}

Mechanism of Action

Org 274179-0 acts as an allosteric antagonist of the TSHR, meaning it binds to a site on the receptor different from the hormone-binding site.[8][10] This binding event inhibits receptor activation mediated by TSH and TSIs.[1][8] Downstream, this leads to the inhibition of both the adenylyl cyclase/cAMP and phospholipase C (PLC) signaling pathways.[5][11]



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Caption: Inhibition of TSH Receptor Signaling by **Org 274179-0**.

Quantitative Data Summary

Parameter	Cell Line	Stimulus	Value	Reference
IC50 (CRE-luciferase)	CHO (human TSHR)	Bovine TSH	30 nM	[5]
Human TSH	26 nM	[5]		
M22 Immunoglobulin	56 nM	[5]		
IC50 (cAMP formation)	FRTL-5 (rat TSHR)	Bovine TSH	5 nM	[4]
M22 Immunoglobulin	2 nM	[4]		
IC50 (PLC activation)	CHO (human TSHR)	Bovine TSH	5 nM	[5]
M22 Immunoglobulin	4 nM	[5]		
Solubility	DMSO	Sparingly soluble (1-10 mg/mL)	[5]	
Ethanol	Sparingly soluble (1-10 mg/mL)	[5]		

Experimental Protocols

Preparation of Stock Solution (10 mM)

Materials:

- **Org 274179-0** powder
- Dimethyl sulfoxide (DMSO), cell culture grade
- Sterile microcentrifuge tubes

Protocol:

- Allow the **Org 274179-0** powder to equilibrate to room temperature before opening.
- Calculate the required amount of DMSO to prepare a 10 mM stock solution. For example, to prepare 1 mL of a 10 mM stock solution from a powder with a molecular weight of 480.5 g/mol, dissolve 0.4805 mg of **Org 274179-0** in 1 mL of DMSO.
- Add the calculated volume of DMSO to the vial containing the **Org 274179-0** powder.
- Vortex thoroughly until the powder is completely dissolved. Gentle warming (e.g., 37°C for 10-15 minutes) may be required to fully dissolve the compound.
- Aliquot the stock solution into smaller, single-use volumes in sterile microcentrifuge tubes to avoid repeated freeze-thaw cycles.
- Store the stock solution at -20°C for up to 6 months or at -80°C for long-term storage (≥ 4 years).^[5]

Preparation of Working Solutions

Materials:

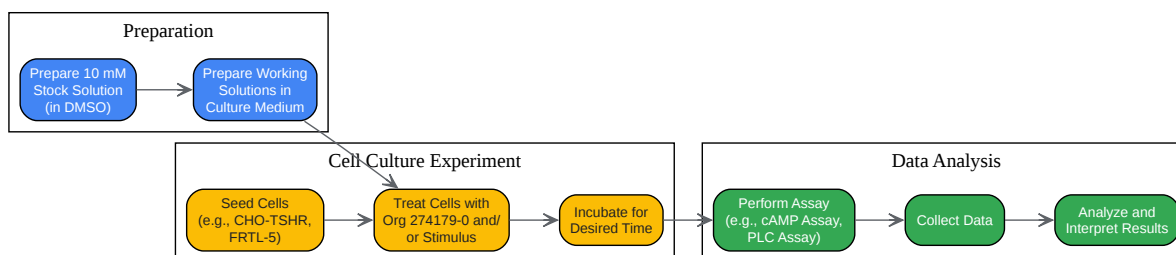
- 10 mM **Org 274179-0** stock solution
- Appropriate cell culture medium (e.g., DMEM, F-12K)

Protocol:

- Thaw an aliquot of the 10 mM stock solution at room temperature.
- Perform serial dilutions of the stock solution in cell culture medium to achieve the desired final concentrations for your experiment.
- It is crucial to ensure that the final concentration of DMSO in the cell culture medium is kept low (typically $\leq 0.1\%$) to avoid solvent-induced cytotoxicity. Prepare a vehicle control with the same final concentration of DMSO.
- For example, to prepare a 10 μ M working solution, dilute the 10 mM stock solution 1:1000 in cell culture medium.

- Use the freshly prepared working solutions for your cell culture experiments.

Experimental Workflow



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Caption: General workflow for cell culture experiments using **Org 274179-0**.

Cell Culture Applications

Org 274179-0 has been successfully used in various cell-based assays to study TSHR signaling.

- CHO (Chinese Hamster Ovary) cells expressing human TSHR: This is a common model system to study the direct effects of compounds on the human TSHR in a controlled environment.[\[3\]](#)[\[4\]](#)[\[5\]](#)[\[8\]](#)
- FRTL-5 (Fischer Rat Thyroid) cells: These cells endogenously express the rat TSHR and provide a more physiologically relevant model for studying thyroid cell function.[\[4\]](#)[\[6\]](#)[\[8\]](#)
- Orbital fibroblasts from Graves' ophthalmopathy patients: Primary cells used to investigate the role of TSHR in the pathogenesis of this disease.[\[6\]](#)[\[12\]](#)[\[13\]](#)

Safety Precautions

Org 274179-0 is for research use only and is not for human or veterinary use.[5] Standard laboratory safety practices should be followed when handling this compound. This includes wearing appropriate personal protective equipment (PPE) such as gloves, a lab coat, and safety glasses. Handle in a well-ventilated area. For detailed safety information, refer to the manufacturer's Safety Data Sheet (SDS).

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